LC-MS/MS quantification methods for 1-Methyl-L-histidine in plasma

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Compound of Interest	
Compound Name:	*1-Methyl-L-histidine dihydrochloride*
CAS No.:	*69614-06-8*
Cat. No.:	*B3029545*

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An In-depth Technical Guide to the LC-MS/MS Quantification of 1-Methyl-L-histidine in Plasma

Authored by a Senior Application Scientist

This application note provides a comprehensive and scientifically robust protocol for the quantification of 1-Methyl-L-histidine (1-MH) in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This guide is intended for researchers, scientists, and drug development professionals who require a reliable and validated method for the accurate measurement of this important biomarker.

Introduction: The Significance of 1-Methyl-L-histidine Quantification

1-Methyl-L-histidine (1-MH) is a methylated derivative of the essential amino acid L-histidine. Unlike its well-known isomer, 3-methylhistidine (a marker of endogenous muscle protein breakdown), 1-MH in plasma and urine is primarily derived from dietary sources. Specifically, it is a metabolic byproduct of anserine, a dipeptide abundant in poultry and fish.[1][2][3]

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Consequently, the accurate quantification of 1-MH serves as a reliable biomarker for assessing dietary meat intake.[1][2]

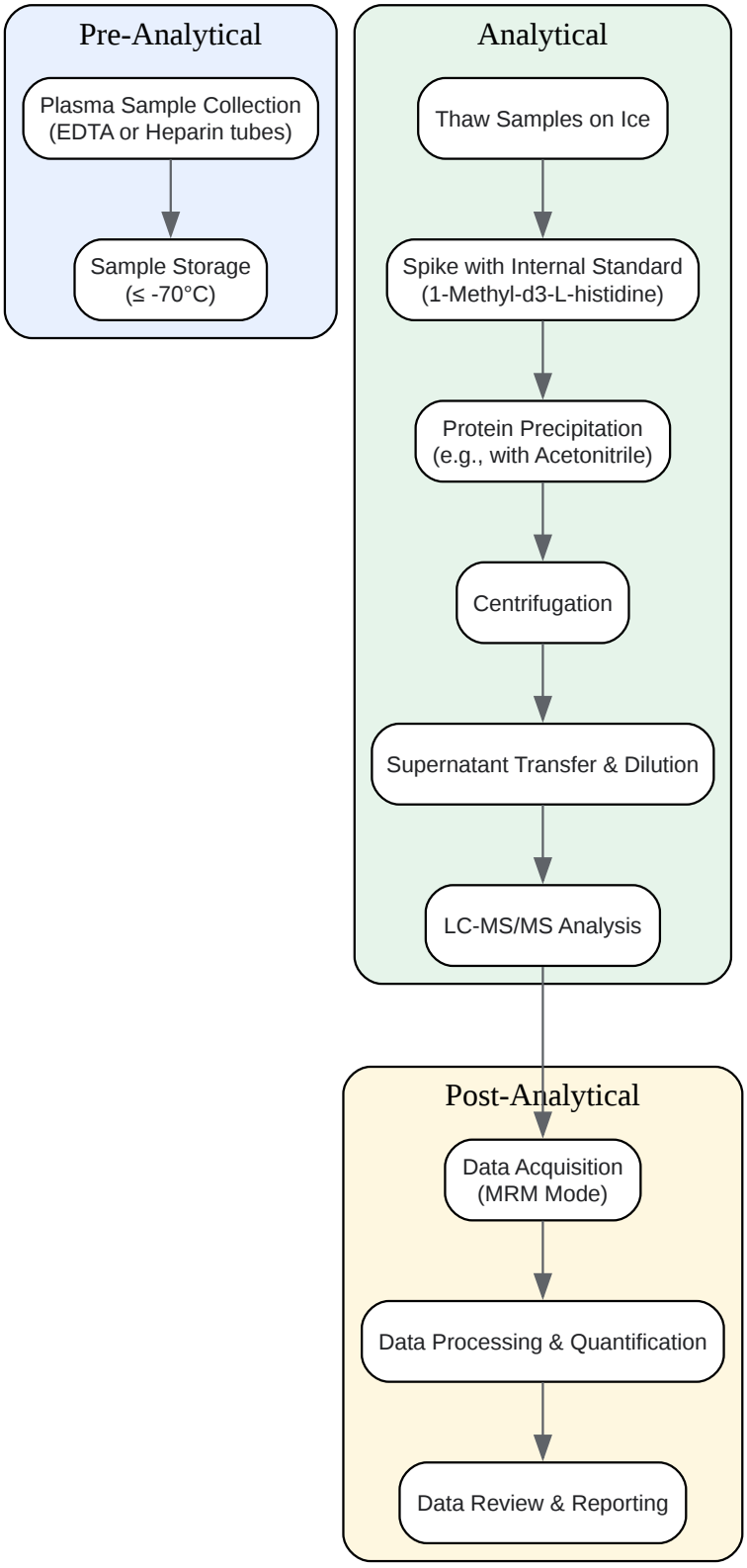
The clinical and research applications for measuring 1-MH are expanding. For instance, studies have explored its association with blood pressure and kidney health, suggesting its potential role in understanding the broader physiological impacts of dietary patterns.[2] Given its utility in nutritional science and clinical research, a validated, high-throughput analytical method is paramount.

LC-MS/MS stands as the gold standard for this application due to its inherent selectivity, sensitivity, and wide dynamic range. This guide details a method that addresses the key analytical challenges, including the chromatographic separation of 1-MH from its isomer, 3-methylhistidine, and the mitigation of matrix effects inherent in complex biological samples like plasma. The protocol herein is designed to be self-validating, adhering to the principles outlined in the U.S. Food and Drug Administration (FDA) Bioanalytical Method Validation guidance.[4][5]

The Analytical Workflow: A Conceptual Overview

The quantification of 1-Methyl-L-histidine from a plasma sample is a multi-step process. Each stage is critical for ensuring the accuracy and reproducibility of the final result. The following diagram illustrates the logical flow of the analytical procedure.

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Caption: Experimental workflow for 1-Methyl-L-histidine quantification.

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Detailed Experimental Protocol

This protocol is designed to be a robust starting point for method development and validation. Optimization may be required based on the specific instrumentation and laboratory conditions.

Materials and Reagents

Material/Reagent	Grade/Purity	Recommended Supplier
1-Methyl-L-histidine	≥98%	Santa Cruz Biotechnology, Fujifilm Wako
1-Methyl-d3-L-histidine	Isotopic Purity ≥98%	LGC Standards
Acetonitrile (ACN)	LC-MS Grade	MilliporeSigma
Formic Acid (FA)	LC-MS Grade	MilliporeSigma
Water	Ultrapure (18.2 MΩ·cm)	In-house generation system
Human Plasma (for standards and QCs)	K2EDTA	Reputable commercial source

Preparation of Stock and Working Solutions

- 1-Methyl-L-histidine Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of 1-Methyl-L-histidine in 10 mL of ultrapure water.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 1 mg of 1-Methyl-d3-L-histidine in 1 mL of ultrapure water.
- Working Solutions: Prepare working solutions for calibration standards and quality controls by serial dilution of the stock solutions with ultrapure water.
- Internal Standard Working Solution (1 µg/mL): Dilute the internal standard stock solution with 50:50 (v/v) acetonitrile:water.

Sample Preparation

The following protein precipitation protocol is a simple and effective method for preparing plasma samples.

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- Label 1.5 mL microcentrifuge tubes for each standard, quality control, and unknown sample.
- To each tube, add 50 µL of plasma (or surrogate matrix for standards/blanks).
- Add 10 µL of the 1 µg/mL internal standard working solution to all tubes except for the blank matrix.
- Vortex briefly (approximately 5 seconds).
- Add 200 µL of cold acetonitrile to each tube to precipitate proteins.
- Vortex vigorously for 30 seconds.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer 100 µL of the clear supernatant to a clean autosampler vial.
- Add 400 µL of ultrapure water with 0.1% formic acid to each vial.
- Cap the vials and vortex briefly before placing them in the autosampler.

LC-MS/MS Instrumentation and Conditions

The following conditions have been shown to be effective for the separation and detection of 1-Methyl-L-histidine.

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Parameter	Recommended Setting	Rationale
LC System	UHPLC System	Provides superior resolution and faster run times.
Column	HILIC or Mixed-Mode Column (e.g., Waters ACQUITY UPLC BEH Amide, 1.7 µm, 2.1 x 100 mm)	Essential for retaining the polar 1-MH and separating it from its isomer, 3-MH.[6]
Mobile Phase A	0.1% Formic Acid in Water	Provides a proton source for efficient ionization.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	The organic component for elution in HILIC mode.
Gradient	See table below	Optimized for the separation of isomers and elution of the analyte of interest.
Flow Rate	0.4 mL/min	A typical flow rate for a 2.1 mm ID column.
Column Temperature	40°C	Improves peak shape and reproducibility.
Injection Volume	5 µL	Balances sensitivity with potential for column overload.
Mass Spectrometer	Triple Quadrupole	Enables sensitive and selective quantification using MRM.
Ionization Mode	Positive Electrospray Ionization (ESI+)	1-MH readily forms positive ions.
MRM Transitions	See table below	Specific precursor-to-product ion transitions for confident identification and quantification.

LC Gradient Program:

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Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	10	90
3.0	40	60
3.1	90	10
4.0	90	10
4.1	10	90
5.0	10	90

MRM Transitions and MS Parameters:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (V)
1-Methyl-L-histidine	170.1	124.1	100	15
1-Methyl-d3-L-histidine (IS)	173.1	127.1	100	15

Note: Collision energies should be optimized for the specific instrument being used.

Method Validation: Ensuring Trustworthy Data

A bioanalytical method must be rigorously validated to ensure its reliability.[4][7] As 1-Methyl-L-histidine is an endogenous compound, specific considerations from the FDA guidance must be addressed.[8]

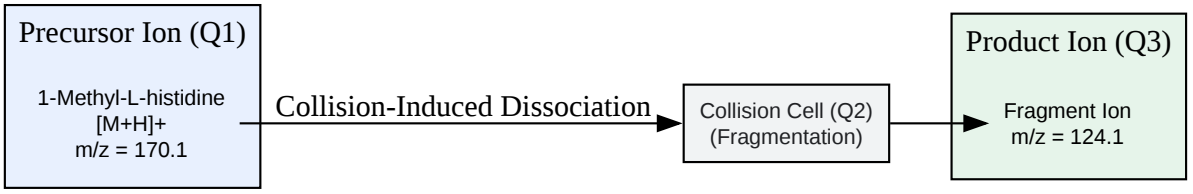
Key Validation Parameters

- Selectivity and Specificity: The method's ability to differentiate and quantify 1-MH in the presence of other components, particularly its isomer 3-methylhistidine, is crucial.[6][9]
- Accuracy and Precision: Intra- and inter-day accuracy and precision should be assessed at multiple concentrations (Lower Limit of Quantification, Low, Medium, and High QC).

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- Calibration Curve: A calibration curve should be generated using a surrogate matrix (e.g., stripped plasma or a buffered solution) with at least six non-zero standards.
- Matrix Effect: The effect of the plasma matrix on the ionization of the analyte and internal standard must be evaluated.
- Stability: The stability of 1-MH in plasma should be determined under various conditions (freeze-thaw, short-term benchtop, long-term storage).

The following diagram illustrates the fragmentation pathway of 1-Methyl-L-histidine, which forms the basis of the MRM transitions used for its specific detection.



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Caption: Fragmentation of 1-Methyl-L-histidine in the mass spectrometer.

Data Analysis and Interpretation

The concentration of 1-Methyl-L-histidine in unknown samples is determined by interpolating the peak area ratio of the analyte to the internal standard against the calibration curve. The use of a stable isotope-labeled internal standard is critical for compensating for any variability during sample preparation and analysis.

Example Data

The following table presents hypothetical validation data for the method, demonstrating its expected performance.

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QC Level	Nominal Conc. (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%Bias)	Inter-day Precision (%CV)	Inter-day Accuracy (%Bias)
LLOQ	5	≤ 15%	± 15%	≤ 15%	± 15%
Low	15	≤ 10%	± 10%	≤ 10%	± 10%
Medium	150	≤ 10%	± 10%	≤ 10%	± 10%
High	300	≤ 10%	± 10%	≤ 10%	± 10%

Conclusion

This application note provides a detailed and robust LC-MS/MS method for the quantification of 1-Methyl-L-histidine in plasma. By leveraging a simple protein precipitation sample preparation, optimized HILIC chromatography for isomeric separation, and sensitive MRM detection, this protocol offers a reliable tool for researchers in nutritional science, clinical diagnostics, and drug development. Adherence to the principles of bioanalytical method validation outlined herein will ensure the generation of high-quality, reproducible data for a deeper understanding of the role of 1-Methyl-L-histidine in human health and disease.

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